

Common mistakes in live/dead cell staining with amine-reactive dyes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive violet 1

Cat. No.: B577942

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Frequently Asked Questions (FAQs)

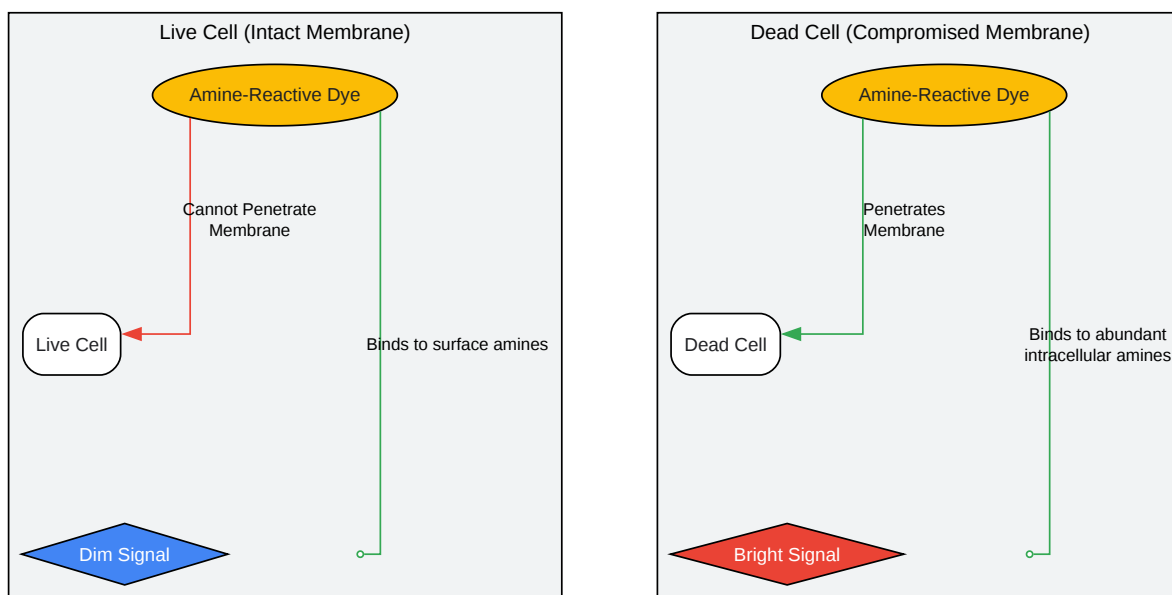
Q1: How do amine-reactive viability dyes work?

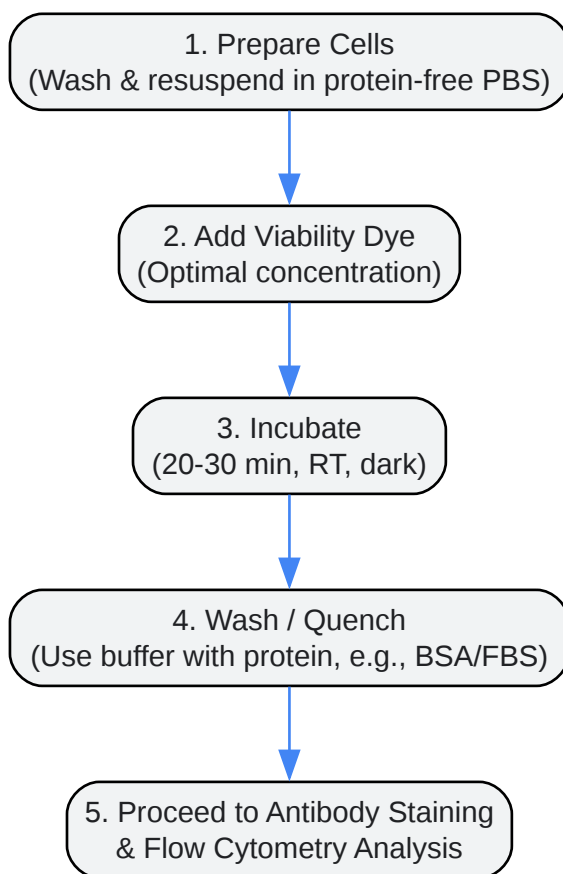
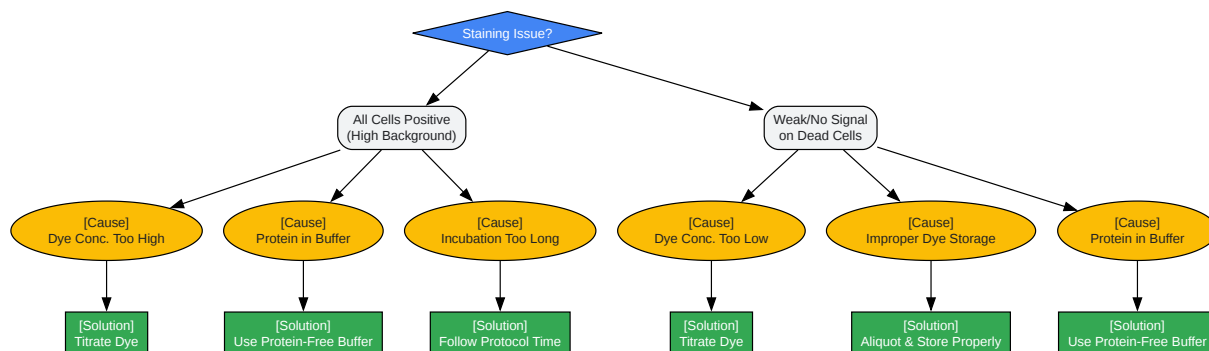
Amine-reactive dyes, also known as fixable viability dyes, are essential tools for distinguishing live from dead cells, particularly in samples that will undergo fixation and permeabilization for intracellular staining.^{[1][2][3]} The mechanism relies on the integrity of the cell membrane.

- **Live Cells:** Have intact membranes that are impermeable to the dye. The dye can only react with a few amine groups on the cell surface, resulting in dim fluorescence.^{[4][5]}
- **Dead Cells:** Possess compromised membranes, allowing the dye to enter the cytoplasm.^{[1][6]} Inside the cell, the dye covalently binds to the abundant free amine groups on intracellular proteins, leading to a significantly brighter fluorescent signal.^{[6][7]}

This covalent binding is irreversible, ensuring that the fluorescence intensity of the dead cells is maintained even after fixation and permeabilization procedures, which would otherwise compromise the membranes of all cells.^{[2][3][4]}

Mechanism of Amine-Reactive Dyes





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